

Application Notes and Protocols for G12Si-2 in Cell-Based Assays

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Compound of Interest

Compound Name: G12Si-2

Cat. No.: B14915569

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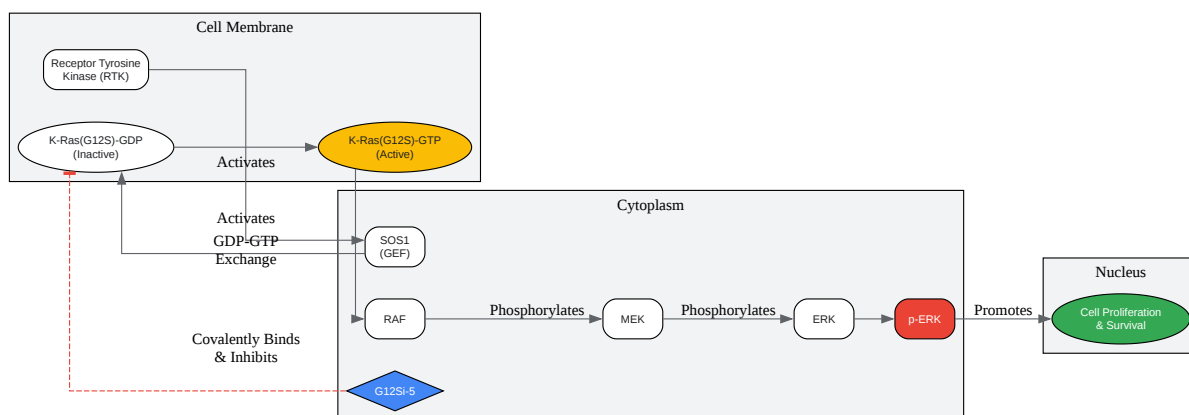
These application notes provide a comprehensive guide for utilizing **G12Si-2** and its more potent analog, G12Si-5, in various cell-based assays. The protocols outlined below are designed to assess the biological activity and therapeutic potential of these selective inhibitors of the K-Ras(G12S) mutant, a key driver in certain cancers.

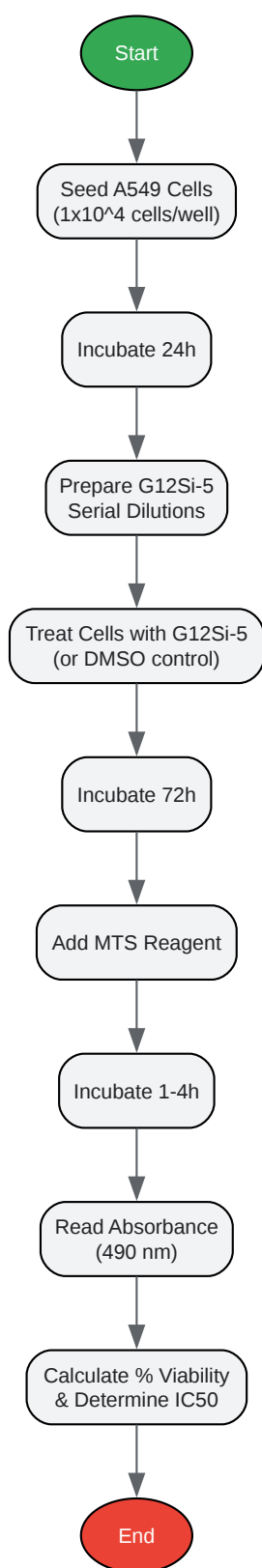
Introduction

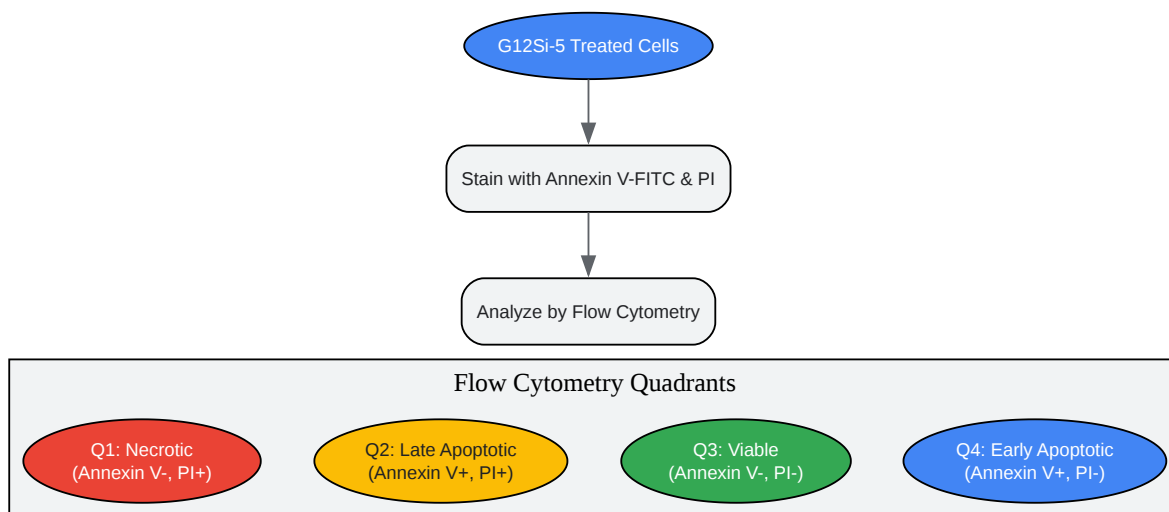
The KRAS gene is one of the most frequently mutated oncogenes in human cancers. The G12S mutation, which results in a glycine-to-serine substitution at codon 12, leads to constitutive activation of the K-Ras protein, promoting uncontrolled cell growth and proliferation. **G12Si-2** and its optimized successor, G12Si-5, are covalent inhibitors that specifically target the serine residue of the K-Ras(G12S) mutant. By acylating this serine, these compounds lock the oncoprotein in an inactive state, thereby inhibiting downstream signaling pathways, most notably the MAPK/ERK pathway.^{[1][2]}

Mechanism of Action

G12Si-5, a potent and selective covalent inhibitor of K-Ras(G12S), functions by binding to the switch-II pocket of the mutant protein. This binding leads to the acylation of the aberrant serine at position 12, effectively suppressing its oncogenic signaling.^[2] A primary and measurable consequence of this inhibition is the dose-dependent reduction of phosphorylated ERK (p-ERK), a critical downstream effector in the MAPK signaling cascade.^[1]







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References

- 1. G12Si-5 | K-Ras(G12S) inhibitor | Probechem Biochemicals [probechem.com]
- 2. medchemexpress.com [medchemexpress.com]
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